

Preliminary in vitro studies on XT-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: XT-2

Cat. No.: B1575544

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Potential Candidates for "XT-2":

- **XT-2, the Antibacterial Peptide:** An antibacterial peptide isolated from the frog *Xenopus tropicalis*. Preliminary in vitro studies have assessed its activity against gram-negative bacteria.
- **[La(XT)]₂⁻, a Lanthanide Complex:** A lanthanide complex involving a phosphinate-EDTA derivative. In vitro studies have investigated its cytotoxicity in MG-63 cells and cellular uptake in Caco-2 cells.
- **Transbond XT™:** A widely used orthodontic adhesive. In vitro studies have examined its antibacterial properties against *Streptococcus mutans* and *Lactobacillus gasseri*, as well as its shear bond strength.
- **Gli3Xt2J/Xt2J Mouse Model:** A genetically modified mouse model used in craniosynostosis research. "Xt" in this context refers to the extra-toes spontaneous mutation.

Without a more specific definition of the "XT-2" of interest, it is not feasible to generate a focused and accurate technical guide that meets the detailed requirements of your request.

Please specify which of these (or another) "XT-2" you would like the in-depth guide to focus on. Once you provide this clarification, I will proceed with a targeted search to gather the necessary data for the comprehensive whitepaper, including quantitative data, experimental protocols, and visualizations.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com